

# Known Plant Sources of Mauritianin: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Mauritianin

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This technical guide provides a comprehensive overview of the known plant sources of **Mauritianin** (kaempferol-3-O- $\alpha$ -L-rhamnopyranosyl-(1  $\rightarrow$  2)-[ $\alpha$ -L-rhamnopyranosyl-(1  $\rightarrow$  6)]- $\beta$ -D-galactopyranoside), a rare flavonol triglycoside with demonstrated pharmacological potential. This document summarizes quantitative data, details relevant experimental protocols, and illustrates the biosynthetic pathway of this complex natural product.

## Introduction to Mauritianin

**Mauritianin** is a flavonoid first isolated from *Lysimachia mauritiana*.<sup>[1]</sup> It belongs to the class of kaempferol glycosides and has been the subject of research for its potential therapeutic properties, including gastroprotective and immunomodulatory effects.<sup>[1]</sup> The relatively low abundance of **Mauritianin** in the plant kingdom necessitates the identification of reliable and high-yielding plant sources for further research and potential drug development.

## Known Plant Sources of Mauritianin

**Mauritianin** has been identified in a variety of plant species across different families. While its presence has been confirmed in several plants, quantitative data remains limited for many of them. The following tables summarize the known plant sources and the available quantitative data for **Mauritianin** content.

Table 1: Documented Plant Sources of **Mauritianin**

Plant Species	Family	Plant Part	Reference(s)
Lysimachia mauritiana	Primulaceae	-	[1]
Astragalus species (various)	Fabaceae	Overground parts	[1]
Swartzia apetala var. glabra	Fabaceae	-	[1]
Maytenus ilicifolia	Celastraceae	Leaves	[1]
Catharanthus roseus	Apocynaceae	Leaves	[1]
Acalypha indica	Euphorbiaceae	Leaves	[1]
Glycine max (Soybean)	Fabaceae	-	[2]
Alangium kurzii	Cornaceae	-	[2]
Chenopodium quinoa (Quinoa)	Amaranthaceae	-	[2]

Table 2: Quantitative Data of **Mauritianin** in Astragalus Species

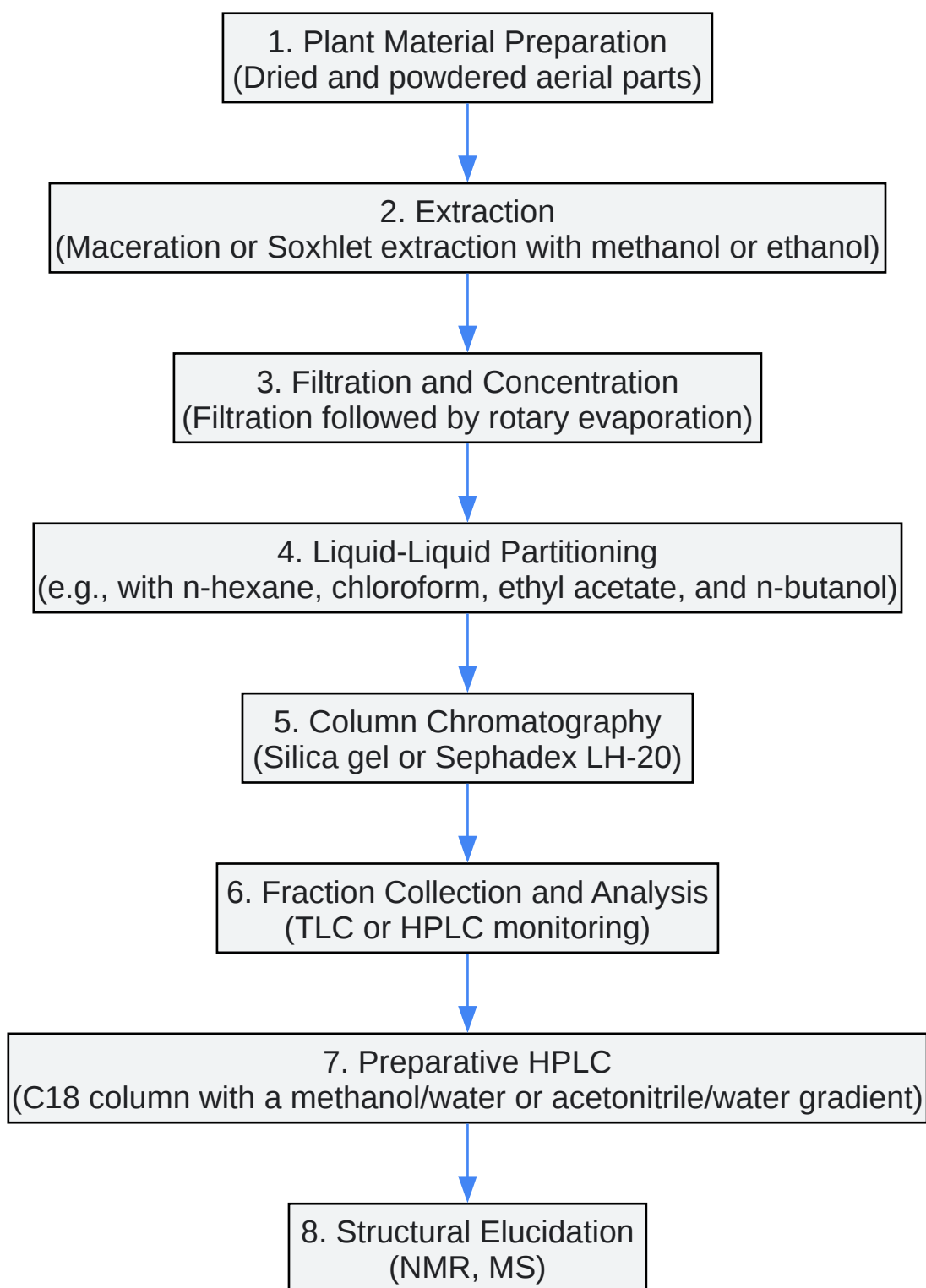
Astragalus Species	Mauritianin Content (ng/mg dry weight)	Reference
A. onobrychis var. chlorocarpus	1642	[1]
A. cicer	1472	[1]
A. onobrychis	1009	[1]
A. glycyphylloides	25	[1]
A. ponticus	15	[1]
A. corniculatus	6	[1]
A. glycyphyllos	4	[1]

Note: **Mauritianin** was not detected in *Astragalus depressus*.<sup>[1]</sup>

## Experimental Protocols

### Extraction and Isolation of Mauritianin (General Protocol)

While a specific, detailed protocol for the isolation of **Mauritianin** from its primary source, *Lysimachia mauritiana*, is not readily available in recent literature, a general methodology can be adapted from protocols for similar flavonoid glycosides. The following is a representative workflow:



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A representative workflow for the extraction and isolation of **Mauritianin**.

## Quantitative Analysis of Mauritianin in Astragalus Species by UHPLC-HRESIMS

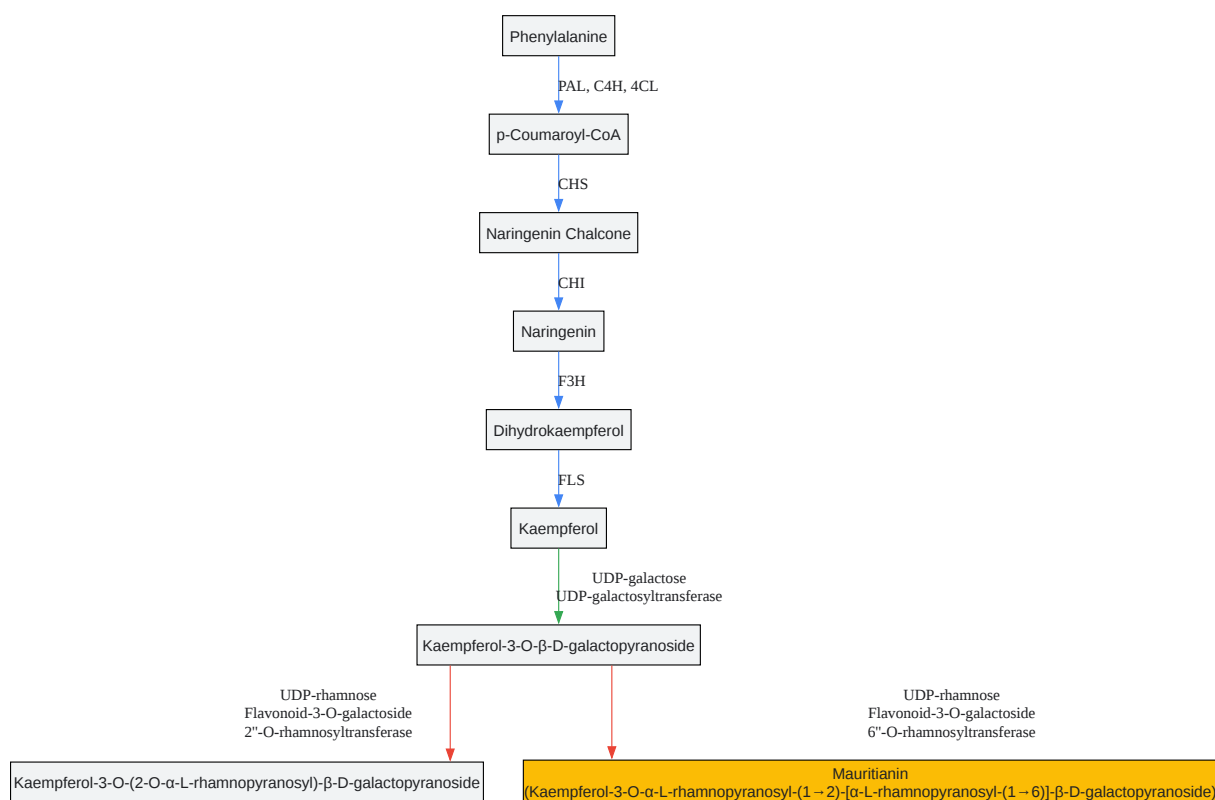
A validated method for the quantification of **Mauritianin** in Astragalus species has been reported, utilizing Ultra-High-Performance Liquid Chromatography coupled with High-Resolution Electrospray Ionization Mass Spectrometry (UHPLC-HRESIMS).[1]

Instrumentation and Conditions:

- UHPLC System: A system equipped with a suitable C18 column.
- Mobile Phase: A gradient of methanol and water (containing an appropriate acidifier like formic acid).
- Mass Spectrometer: A high-resolution mass spectrometer capable of MS/MS fragmentation.
- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Detection: Monitoring for the deprotonated molecule  $[M-H]^-$  at  $m/z$  739.2104.
- Quantification: Based on the peak area of the extracted ion chromatogram, with calibration curves generated from a **Mauritianin** standard.

## Biosynthesis of Mauritianin

The biosynthesis of **Mauritianin** follows the general flavonoid biosynthetic pathway, starting with the production of the kaempferol aglycone. This is followed by a series of glycosylation steps catalyzed by specific glycosyltransferases.



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Proposed biosynthetic pathway of **Mauritianin**.

The final steps in the biosynthesis of **Mauritianin** involve the sequential addition of sugar moieties to the kaempferol backbone. A UDP-galactosyltransferase first adds a galactose to the 3-hydroxyl group of kaempferol. Subsequently, two different UDP-rhamnosyltransferases are proposed to add rhamnose units to the 2-hydroxyl and 6-hydroxyl positions of the galactose moiety.

## Conclusion

This technical guide consolidates the current knowledge on the plant sources of **Mauritianin**. The genus *Astragalus*, particularly *A. onobrychis* var. *chlorocarpus* and *A. cicer*, stands out as a promising source for this rare flavonoid. The provided experimental outlines for extraction, isolation, and quantification, along with the biosynthetic pathway, offer a foundational resource for researchers and professionals in the field of natural product chemistry and drug development. Further research is warranted to explore other potential plant sources and to optimize extraction and purification protocols to facilitate the broader investigation of **Mauritianin**'s therapeutic potential.

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## References

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